

natural sources of alpha-santalene Santalum album

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Compound Focus: (+)-alpha-Santalene

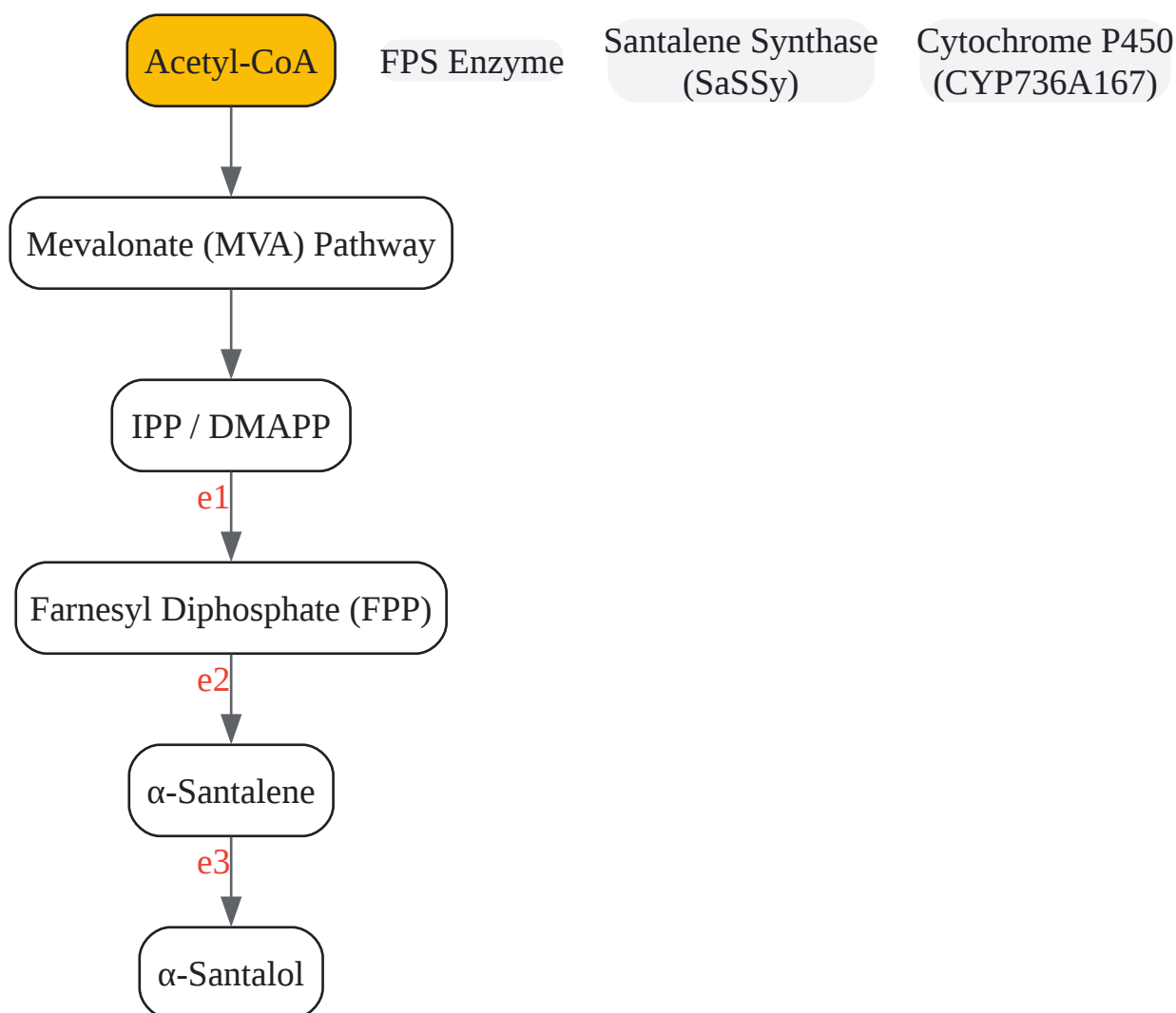
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Biosynthesis and Metabolic Engineering

In *Santalum album*, α -santalene is synthesized in the heartwood via the mevalonate (MVA) pathway. The key biosynthetic steps are:

- **Formation of Universal Precursors:** The MVA pathway produces Isopentenyl diphosphate (IPP) and Dimethylallyl diphosphate (DMAPP) [1] [2].
- **Sesquiterpene Backbone Creation:** Farnesyl diphosphate synthase (FPS) condenses IPP and DMAPP to form Farnesyl diphosphate (FPP) [2].
- **Cyclization to α -Santalene:** The enzyme **santalene synthase (SaSSy)** cyclizes FPP to produce a mixture of sesquiterpenes, with α -santalene as a major product [3] [2].
- **Oxidation to α -Santalol:** A specific cytochrome P450 monooxygenase (CYP736A167) then oxidizes α -santalene to form α -santalol [3] [2].



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*Biosynthetic pathway of α -santalol in *Santalum album*.*

Biotechnological Production: Due to the overexploitation and long growth cycles of sandalwood trees, **synthetic biology** in microbial hosts like *Saccharomyces cerevisiae* (yeast) is a promising alternative [4] [3] [2]. Key strategies include:

- **Heterologous Pathway Expression:** Introducing genes for santalene synthase and P450 enzymes into yeast [2].
- **Host Engineering:** Optimizing the mevalonate pathway, enhancing acetyl-CoA supply, and knocking out genes that compete for the FPP precursor [3].
- **Enzyme Engineering:** Rational design of santalene synthase to optimize the ratio of sesquiterpene products to match the profile of natural sandalwood oil [3].

Pharmacological Properties and Experimental Evidence

α -Santalol has demonstrated promising pharmacological activities in preclinical studies, with a strong focus on cancer.

Pharmacological Activity

Reported Mechanisms of Action (in vitro/in vivo)

| **Anticancer / Chemopreventive** | - Induces apoptosis (programmed cell death) [5] [6].

- Arrests the cell cycle at the G2/M phase [5].
- Inhibits pathways like Wnt/ β -catenin, blocking cancer cell migration [1] [4].
- Acts as a chemopreventive agent in models of skin cancer [6]. | | **Antioxidant** | - Scavenges free radicals (DPPH, ABTS) and enhances activity of antioxidant enzymes like superoxide dismutase (SOD) and catalase (CAT) [1] [4]. | | **Anti-inflammatory** | - Exerts inhibitory actions on inflammatory mediators like prostaglandin E2 (PGE2) and IL-1 β [1]. | | **Antimicrobial** | - Shows antibacterial activity against pathogens like *Staphylococcus aureus* and antifungal effects against *Candida albicans* [1] [6]. | | **Anxiolytic & Sedative** | - When inhaled, shows calming effects by influencing neurotransmitter systems (e.g., GABA) and can decrease waking time, increasing non-REM sleep [4] [6]. |

Extraction and Analytical Methods

- **Extraction: Steam distillation** of chipped heartwood is the primary commercial method [6]. Other techniques include solvent extraction, hydro-distillation, and supercritical fluid extraction (SC-CO₂), which can influence yield and composition [4] [7].
- **Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)** is the standard technique for determining the composition and purity of sandalwood oil and isolated α -santalol [6]. Isolation of pure α -santalol from the oil can be achieved using chromatographic techniques like column chromatography [6].

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